Biological Activity of Halogenated Isothiochromanones

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Compound of Interest

Compound Name: *7-Iodo-isothiochroman-4-one*

Cat. No.: *B8529173*

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Content Type: Technical Guide & Whitepaper Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Executive Summary

Halogenated derivatives of isothiochroman-4-one (1H-2-benzothiopyran-4(3H)-one) and its positional isomer thiochroman-4-one (1-benzothiopyran-4-one) represent a privileged scaffold in medicinal chemistry.[1] While often conflated in broad literature, these two isomers exhibit distinct biological profiles:

- Thiochroman-4-ones (1-S): Dominant in antifungal and antileishmanial research. Halogenated derivatives (specifically at the C6 and C3 positions) are potent inhibitors of N-myristoyltransferase (NMT), a validated fungal target.
- Isothiochroman-4-ones (2-S): Primarily investigated for anticancer and antiviral activity. Derivatives such as 3-benzylidene-isothiochroman-4-one function as spiro-heterocyclic precursors with significant antiproliferative effects.

This guide synthesizes the pharmacological potential of both scaffolds, with a specific focus on the halogenation patterns that drive bioactivity.[2]

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Chemical Basis & Structural Distinction

To ensure experimental accuracy, it is critical to distinguish between the two core scaffolds discussed in this guide.

Scaffold	IUPAC Name	Heteroatom Position	Primary Bioactivity
Thiochroman-4-one	1-benzothiopyran-4-one	Sulfur at Pos 1	Antifungal (NMT inhibition), Antileishmanial
Isothiochroman-4-one	1H-2-benzothiopyran-4(3H)-one	Sulfur at Pos 2	Anticancer (Tubulin/Mitochondrial), Antiviral

Halogenation Impact: The introduction of halogens (Cl, Br, F) drastically alters the lipophilicity (LogP) and metabolic stability of these cores.

- C6-Halogenation (Cl/Br): Increases potency against fungal strains by enhancing hydrophobic interactions within the NMT binding pocket.
- C3-Halogenomethylene: The presence of a (Z)-chloromethylene or bromomethylene group at C3 is critical for antifungal efficacy, often exceeding the potency of fluconazole in resistant strains.

Antifungal Activity: The Thiochroman-4-one Class

The most extensive data regarding halogenated sulfur-chromanones lies in the thiochroman-4-one series.[3]

Mechanism of Action: NMT Inhibition

Halogenated thiochromanones target N-myristoyltransferase (NMT), an enzyme essential for the cotranslational modification of proteins in fungi. Inhibition of NMT leads to:

- Disruption of cell wall integrity.

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- Failure of signal transduction pathways dependent on myristoylated proteins.
- Fungal cell death.

Key Compounds & Potency[2][4][5][6][7]

- Compound: (Z)-3-(chloromethylene)-6-chlorothiochroman-4-one.
- Spectrum: Broad-spectrum activity against Candida albicans, Cryptococcus neoformans, and Aspergillus niger.
- MIC Values:
  - C. albicans: 0.5 – 4.0 µg/mL (Comparable to Fluconazole).
  - C. neoformans: 0.25 – 2.0 µg/mL.
- SAR Insight: The (Z)-isomer is significantly more active than the (E)-isomer. The 6-chloro or 6-methyl substitution on the benzene ring is essential for maximizing the selectivity index (SI).

Anticancer Activity: The Isothiochroman-4-one Class

While less common, the isothiochroman-4-one scaffold is a precursor for potent antiproliferative agents.

Mechanism: Antiproliferative & Apoptotic

Derivatives such as 3-(4-methoxybenzylidene)-isothiochroman-4-one and spiro-fused pyrazoles derived from this core exhibit cytotoxicity against human tumor cell lines (e.g., HeLa, HL-60).

- Pathway: Induction of Mitochondrial Permeability Transition (MPT).
- Effect: Collapse of transmembrane potential (

  ), release of cytochrome c, and subsequent caspase-mediated apoptosis.

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Experimental Data

- Spiro-derivatives: Show IC50 values in the low micromolar range (5–20 µM) against multi-drug resistant cancer lines.
- Halogenation: Fluorination on the benzylidene moiety enhances metabolic stability and cellular uptake.

Experimental Protocols

The following protocols provide a self-validating workflow for synthesizing the bioactive halogenated cores.

Protocol A: Synthesis of 6-Chloro-thiochroman-4-one (Antifungal Core)

Objective: Synthesize the core scaffold from 4-chlorothiophenol.

- Reagents: 4-Chlorothiophenol (10 mmol), Acrylic Acid (12 mmol), Polyphosphoric Acid (PPA).
- Step 1 (Conjugate Addition):
  - Mix 4-chlorothiophenol and acrylic acid.
  - Heat at 100°C for 1 hour.
  - Result: 3-(4-chlorophenylthio)propanoic acid. Yield ~90%.[4]
- Step 2 (Cyclization):
  - Add PPA (20 g) to the intermediate acid.
  - Stir at 120°C for 2 hours. Monitor via TLC (Hexane:EtOAc 4:1).
  - Quench with ice water; extract with DCM.
  - Result: 6-Chlorothiochroman-4-one. Yield ~75%.[4][5]

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- Step 3 (C3-Halogenation - The Bioactive Step):
  - Dissolve product in DMF/POCl3 (Vilsmeier-Haack conditions).[3]
  - Stir at 0°C to RT for 4 hours.
  - Product:(Z)-3-(chloromethylene)-6-chlorothiochroman-4-one.

Protocol B: Biological Assay (Fungal MIC Determination)

Objective: Determine Minimum Inhibitory Concentration.

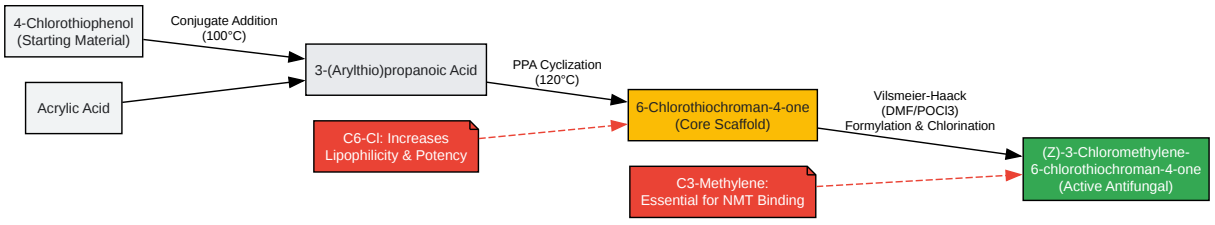
- Preparation: Dissolve halogenated compound in DMSO (1 mg/mL stock).
- Dilution: Serial two-fold dilutions in RPMI 1640 medium.
- Inoculum: Adjust C. albicans suspension to

  cells/mL.
- Incubation: 35°C for 48 hours.
- Readout: Lowest concentration with no visible growth is the MIC.

Visualization & SAR Analysis

Diagram 1: Synthesis Workflow & SAR Logic

This diagram illustrates the conversion of precursors to the active antifungal agent and highlights the critical Structure-Activity Relationship points.



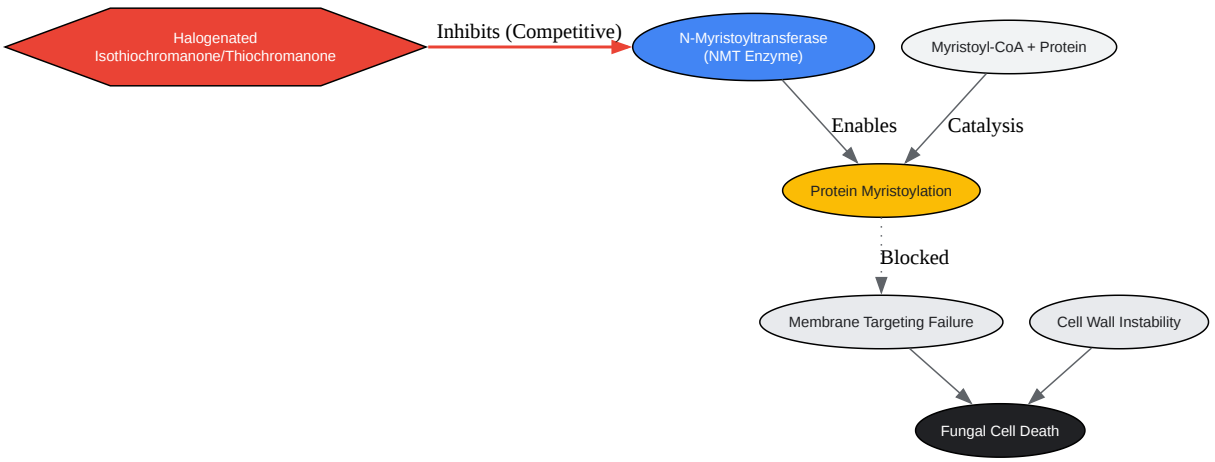
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Caption: Synthesis pathway of the bioactive halogenated thiochromanone, highlighting critical SAR modification points at C6 and C3.

Diagram 2: Mechanism of Action (Antifungal)

The following diagram details the molecular interference of the halogenated compound within the fungal cell.



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Caption: Pharmacological mechanism showing NMT inhibition leading to fungal cell death via membrane targeting failure.

Future Outlook & Toxicity

While halogenated isothiochromanones show exceptional potency, future development must address:

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- Genotoxicity: Halogenated vinyl aldehydes (formed at C3) can be reactive. Ames testing is mandatory for lead candidates.
- Selectivity: Human NMT exists (NMT1/NMT2). Drug candidates must demonstrate >50-fold selectivity for fungal NMT over human isoforms to avoid toxicity.
- Isomer Stability: The iso-isomer (2-S) is less thermodynamically stable than the thio-isomer (1-S). Formulation strategies must account for potential ring-opening or rearrangement.

References

- Design, Synthesis and Antifungal Activity of 3-substituedmethylenethiochroman-4-one Derivatives.Semantic Scholar. [Link][3][6]
- Synthesis and Antifungal Activity of (Z)-3-(bromomethylene)thiochroman-4-ones.International Journal of Chemistry. [Link]
- Design, Synthesis, Antifungal Activity and Molecular Docking of Thiochroman-4-one Derivatives.PubMed. [Link]
- Thiochroman-4-ones: Synthesis and reactions.Journal of Sulfur Chemistry. [Link][3]
- Synthesis and biological activity of 1,4-dihydrobenzothiopyrano[4,3-c]pyrazole derivatives.PubMed. [Link]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Frontiers | Halometabolites isolated from the marine-derived fungi with potent pharmacological activities [frontiersin.org]
- 3. researchgate.net [researchgate.net]

- 4. archive.sciendo.com [archive.sciendo.com]
- 5. An efficient and concise access to 2-amino-4H-benzothiopyran-4-one derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 6. heteroletters.org [heteroletters.org]
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